Introduction: The Strategic Importance of Substituted Benzaldehydes

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Compound of Interest

Compound Name:	*2-Amino-3-chlorobenzaldehyde*
CAS No.:	*397322-82-6*
Cat. No.:	*B1290574*

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In the landscape of synthetic organic chemistry and medicinal chemistry, the utility of a molecular scaffold is often defined by its functional group tolerance, reactivity, and potential for diversification. **2-Amino-3-chlorobenzaldehyde** and its constitutional isomers represent a class of highly valuable bifunctional aromatic compounds. The strategic placement of an aldehyde, an amine, and a chlorine atom on the benzene ring creates a unique electronic and steric environment, rendering these molecules powerful precursors for the synthesis of a diverse array of complex chemical entities, particularly nitrogen-containing heterocycles.[1]

The presence of the nucleophilic amino group and the electrophilic aldehyde group on the same ring system opens pathways to numerous intramolecular and intermolecular cyclization reactions. The chlorine atom, an electron-withdrawing group, not only modulates the reactivity of the aromatic ring but also serves as a crucial handle for further functionalization through various coupling reactions.[2] This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive overview of the synthesis, properties, reactivity, and applications of **2-amino-3-chlorobenzaldehyde** and its key isomers, grounding technical protocols in mechanistic insight.

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Physicochemical Properties and Structural Elucidation

The specific positioning of the amino, chloro, and aldehyde groups significantly influences the physical properties and chemical behavior of each isomer. A clear understanding of these properties is fundamental for their effective use in synthesis.

Comparative Data of Key Isomers

The following table summarizes the core physicochemical properties of **2-amino-3-chlorobenzaldehyde** and several of its commercially available isomers, providing a quick reference for laboratory use.

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Compound Name	Molecular Formula	Molecular Weight (g/mol)	CAS Number	Key Characteristics
2-Amino-3-chlorobenzaldehyde	C_7H_6ClNO	155.58	397322-82-6	A key building block for complex heterocycles.[3][4]
2-Amino-4-chlorobenzaldehyde	C_7H_6ClNO	155.58	59236-37-2	Versatile intermediate in organic synthesis.[5]
2-Amino-5-chlorobenzaldehyde	C_7H_6ClNO	155.58	20028-53-9	Precursor for APIs and heterocyclic compounds.[1]
3-Amino-4-chlorobenzaldehyde	C_7H_6ClNO	155.58	77740-83-1	Used in the synthesis of bioactive molecules.[6][7]
4-Amino-2-chlorobenzaldehyde	C_7H_6ClNO	155.58	42460-61-7	Building block for agrochemicals and fine chemicals.[8]

Spectroscopic Signature: A Framework for Identification

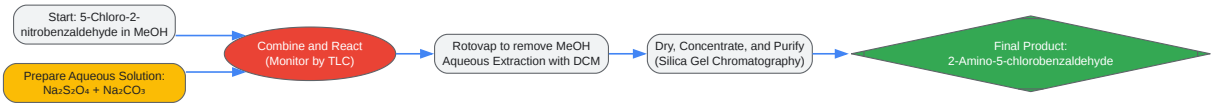
Structural verification is paramount in synthesis. Nuclear Magnetic Resonance (NMR) spectroscopy is a primary tool for elucidating the precise structure of these isomers. While experimental data can vary with solvent and concentration, computational predictions provide a solid baseline for interpretation.[9]

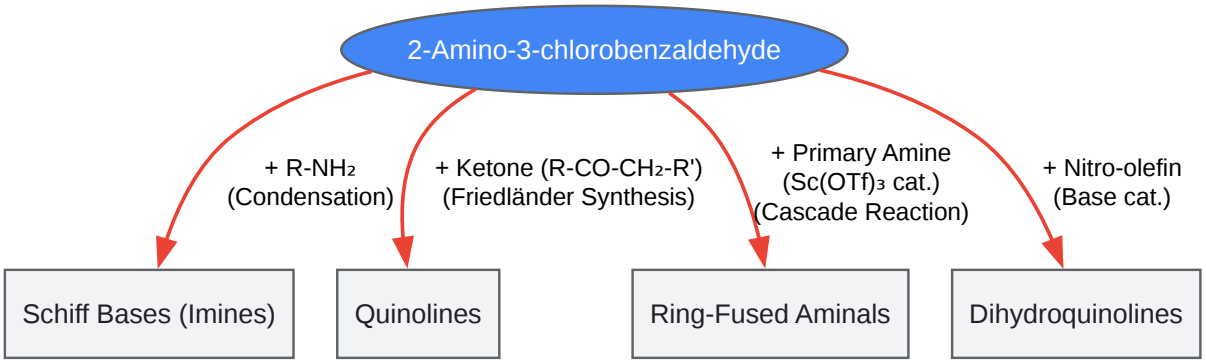
- ^{1}H NMR: The aldehyde proton (-CHO) is the most deshielded, typically appearing as a singlet far downfield (δ ≈ 9.7-10.0 ppm). The aromatic protons exhibit characteristic splitting

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patterns (doublets, triplets, or multiplets) in the δ ≈ 6.5-8.0 ppm region, with coupling constants revealing their relative positions. The amino (-NH_2) protons often present as a broad singlet, the chemical shift of which can be highly variable depending on solvent and hydrogen bonding.[9]

- ^{13}C NMR: The aldehyde carbonyl carbon is readily identifiable by its characteristic signal in the highly deshielded region of the spectrum (δ ≈ 190 ppm). The aromatic carbons appear in the δ ≈ 110-150 ppm range. The carbon attached to the chlorine atom and the carbon attached to the amino group will show shifts influenced by the respective electronic effects of these substituents.[9]





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